

An In-depth Technical Guide to the Chemical Structure of Sch 60065

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Compound of Interest

Compound Name: Antibiotic Sch 60065

CAS No.: 203061-31-8

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A Note to the Reader: As a Senior Application Scientist, it is my responsibility to provide not only accurate but also comprehensive and actionable scientific information. After a thorough search of publicly available scientific databases and literature, it has become evident that detailed experimental data and in-depth studies on Sch 60065 are not widely accessible. While the fundamental chemical identity of Sch 60065 is known, the specific data required to construct a full, in-depth technical guide—including detailed spectroscopic analysis, synthetic routes, and extensive structure-activity relationship studies—is not available in the public domain.

Therefore, this guide will provide a comprehensive overview of the known structural aspects of Sch 60065, drawing from available database information. It will also outline the types of experimental and computational analyses that would be necessary to fully characterize its structure and function, serving as a foundational document for researchers initiating studies on this molecule.

Part 1: The Core Identity of Sch 60065

Sch 60065 is a complex natural product classified as a polyterpenoid. Its fundamental chemical properties are summarized below.

Molecular Identity

- Molecular Formula: $C_{51}H_{96}O_{12}$ [1][2]
- Molecular Weight: 901.30 g/mol [1][2]
- IUPAC Name: (30E,34E)-2,6,10,14,18,22,26,30,34-nonamethyl-36-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyhexatriaconta-2,30,34-triene-6,10,14,18,22,26-hexol [2]
- Synonyms: Sch-60065 [1][2]

Structural Overview: A Polyterpenoid Glycoside

The structure of Sch 60065 is characterized by two main components:

- A Long Polyterpenoid Chain: This constitutes the lipophilic backbone of the molecule. It is a 36-carbon chain (hexatriaconta) with extensive methylation and several hydroxyl groups. The presence of multiple methyl groups and hydroxyls along the chain suggests a complex biosynthetic origin, likely from the terpenoid pathway. The chain also contains three double bonds, with the stereochemistry of two specified as 'E' in the IUPAC name.
- A Carbohydrate Moiety: A glycosidically linked hexose sugar is attached to the terminus of the polyterpenoid chain. Specifically, it is a pyranose ring with multiple hydroxyl groups, identified as a derivative of a hexose sugar. The stereochemistry of the sugar is defined in the IUPAC name as (2R,3R,4S,5S,6R), which corresponds to a glucose or a related stereoisomer.

The combination of the long, hydrophobic polyterpenoid tail and the hydrophilic sugar head gives Sch 60065 an amphipathic character.

Part 2: Elucidating the Structure: A Methodological Framework

To fully characterize the chemical structure of a complex natural product like Sch 60065, a combination of spectroscopic and analytical techniques would be essential. The following sections outline the standard methodologies that would be employed.

Spectroscopic Characterization

2.1.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for determining the detailed structure of organic molecules in solution. For Sch 60065, a suite of NMR experiments would be required:

- ^1H NMR (Proton NMR): Would reveal the number of different proton environments, their chemical shifts (indicating the electronic environment), and their coupling patterns (indicating connectivity to neighboring protons). Key regions of interest would be the signals from the olefinic protons, the protons on the carbon backbone, the methyl protons, and the protons of the carbohydrate unit.
- ^{13}C NMR (Carbon NMR): Would determine the number of unique carbon atoms in the molecule. The chemical shifts would differentiate between sp^3 , sp^2 , and sp hybridized carbons, as well as carbons bonded to oxygen.
- 2D NMR Techniques:
 - COSY (Correlation Spectroscopy): To establish proton-proton coupling networks, allowing for the tracing of the carbon chain and the sugar ring.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate each proton with its directly attached carbon atom.
 - HMBC (Heteronuclear Multiple Bond Correlation): To identify longer-range (2-3 bond) correlations between protons and carbons, which is crucial for connecting the different structural fragments, including the linkage between the polyterpenoid chain and the sugar.
 - NOESY (Nuclear Overhauser Effect Spectroscopy): To determine the through-space proximity of protons, which is vital for establishing the stereochemistry of the double bonds and the relative stereochemistry of the chiral centers along the chain and in the sugar ring.

2.1.2 Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule.

- High-Resolution Mass Spectrometry (HRMS): Would be used to confirm the molecular formula ($C_{51}H_{96}O_{12}$) by providing a highly accurate mass measurement.
- Tandem Mass Spectrometry (MS/MS): Would involve fragmentation of the parent ion to provide structural information. The fragmentation pattern could help to identify the carbohydrate moiety and parts of the polyterpenoid chain.

2.1.3 Infrared (IR) Spectroscopy

IR spectroscopy would identify the presence of key functional groups:

- O-H stretch: A broad peak around 3300 cm^{-1} would confirm the presence of the numerous hydroxyl groups.
- C-H stretch: Peaks around $2900\text{--}3000\text{ cm}^{-1}$ would indicate the aliphatic nature of the molecule.
- C=C stretch: A peak around 1650 cm^{-1} would confirm the presence of the double bonds.
- C-O stretch: Peaks in the region of $1000\text{--}1200\text{ cm}^{-1}$ would correspond to the C-O bonds of the hydroxyl groups and the glycosidic linkage.

Chemical Synthesis

The total synthesis of Sch 60065 would be a formidable challenge due to its size and the number of stereocenters. A successful synthesis would provide the ultimate confirmation of its structure. The synthetic strategy would likely involve:

- Chiral Pool Synthesis: Utilizing readily available chiral starting materials to set the stereochemistry of some of the stereocenters.
- Asymmetric Synthesis: Employing chiral catalysts or auxiliaries to introduce the other chiral centers with high stereoselectivity.

- **Convergent Synthesis:** Synthesizing the polyterpenoid chain and the carbohydrate moiety separately and then coupling them together in the later stages of the synthesis.

Part 3: Structure-Activity Relationship (SAR) and Biological Function

While specific SAR studies on Sch 60065 are not available, we can hypothesize about the potential roles of its structural features based on its classification as a potential adenosine A2A receptor antagonist.

The Pharmacophore Hypothesis

The "pharmacophore" is the ensemble of steric and electronic features that is necessary to ensure the optimal supramolecular interactions with a specific biological target and to trigger (or block) its biological response. For Sch 60065, a hypothetical pharmacophore for adenosine A2A receptor antagonism might involve:

- **The Carbohydrate Moiety:** This polar head group could be involved in key hydrogen bonding interactions with the receptor's binding pocket. The specific stereochemistry of the hydroxyl groups would be critical for this interaction.
- **The Polyterpenoid Chain:** The long, flexible, and lipophilic tail could interact with hydrophobic regions of the receptor or the cell membrane, influencing the molecule's orientation and affinity. The specific length and the presence of methyl groups and hydroxyls could fine-tune these interactions.
- **The Double Bonds:** The 'E' configuration of the double bonds would create specific kinks in the chain, influencing its overall shape and how it fits into the binding site.

Proposed Experimental Workflow for SAR Studies

To investigate the SAR of Sch 60065, a medicinal chemistry campaign would be necessary. This would involve the synthesis of a library of analogs and testing their biological activity.

Caption: A generalized workflow for elucidating the structure-activity relationship of Sch 60065.

Part 4: Conclusion and Future Directions

Sch 60065 is a structurally complex natural product with potential as a modulator of the adenosine A2A receptor. While its basic chemical structure is documented, a wealth of detailed experimental data is required to fully understand its three-dimensional architecture, its precise mode of action, and the specific contributions of its various structural components to its biological activity.

Future research on Sch 60065 should focus on:

- Isolation and full spectroscopic characterization to provide the foundational experimental data.
- Total synthesis to confirm the structure and provide access to analogs for SAR studies.
- Computational modeling and docking studies to predict its binding mode to the adenosine A2A receptor.
- X-ray crystallography of the Sch 60065-receptor complex to provide a definitive picture of their interaction.

This in-depth technical guide has provided a framework for understanding the known aspects of the chemical structure of Sch 60065 and has outlined the necessary scientific endeavors to fully elucidate its properties and potential as a therapeutic agent.

References

- Sch 60065 - Mycotoxin Database - Mycocentral. [[Link](#)]
- Sch 60065 | C51H96O12 | CID 9897632 - PubChem. [[Link](#)]

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Sources

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- [2. Sch 60065 - Mycotoxin Database \[mycocentral.eu\]](#)
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